

# "2-Amino-4-methylthiophene-3-carbonitrile" molecular structure and formula

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## Compound of Interest

Compound Name: 2-Amino-4-methylthiophene-3-carbonitrile

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## An In-depth Technical Guide to 2-Amino-4-methylthiophene-3-carbonitrile

For professionals in research, chemical synthesis, and drug development, **2-Amino-4-methylthiophene-3-carbonitrile** is a heterocyclic compound of significant interest. Its unique structural features, including an amino group, a nitrile group, and a thiophene core, make it a versatile precursor for the synthesis of a wide array of biologically active molecules and functional materials. This guide provides a comprehensive overview of its molecular structure, properties, synthesis, and applications.

## Molecular Structure and Formula

**2-Amino-4-methylthiophene-3-carbonitrile** is a substituted thiophene with the molecular formula  $C_6H_6N_2S$ .<sup>[1][2]</sup> Its structure consists of a five-membered thiophene ring with an amino group at position 2, a cyano (nitrile) group at position 3, and a methyl group at position 4. The presence of both electron-donating (amino) and electron-withdrawing (nitrile) groups makes it a highly reactive and versatile synthetic building block.<sup>[3]</sup>

Key Identifiers:

- IUPAC Name: **2-amino-4-methylthiophene-3-carbonitrile**<sup>[1][3]</sup>

- CAS Number: 4623-55-6[1][2]
- Canonical SMILES: CC1=CSC(=C1C#N)N[1]

## Physicochemical and Spectroscopic Data

A summary of the key physicochemical and computed properties of **2-Amino-4-methylthiophene-3-carbonitrile** is presented in the table below. This data is crucial for its handling, characterization, and use in synthetic protocols.

Property	Value
Molecular Formula	C <sub>6</sub> H <sub>6</sub> N <sub>2</sub> S
Molecular Weight	138.19 g/mol
Appearance	Solid (form may vary)
Melting Point	Data not consistently available
Boiling Point	Data not consistently available
InChI	InChI=1S/C6H6N2S/c1-4-3-9-6(8)5(4)2-7/h3H,8H2,1H3
InChIKey	VVLPOLLOKMOHOP-UHFFFAOYSA-N

## Synthesis Protocols

The most common and efficient method for the synthesis of 2-aminothiophenes, including **2-Amino-4-methylthiophene-3-carbonitrile**, is the Gewald reaction.[3][4][5] This is a multi-component reaction that involves the condensation of a ketone or aldehyde with an active methylene nitrile and elemental sulfur in the presence of a basic catalyst.

## Experimental Protocol: Gewald Synthesis of 2-Aminothiophenes

This protocol describes a general procedure for the synthesis of 2-aminothiophene derivatives, which can be adapted for **2-Amino-4-methylthiophene-3-carbonitrile**.

#### Materials:

- An  $\alpha$ -methylene ketone (e.g., acetone for derivatives, or a precursor that yields the 4-methyl substituent)
- An active methylene nitrile (e.g., malononitrile)
- Elemental sulfur
- A basic catalyst (e.g., morpholine, triethylamine, or an amine-based resin)
- Solvent (e.g., ethanol, methanol, or dimethylformamide)

#### Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve the  $\alpha$ -methylene ketone (1 equivalent) and the active methylene nitrile (1 equivalent) in a suitable solvent.
- **Addition of Catalyst:** Add the basic catalyst to the mixture (typically 0.1-0.2 equivalents).
- **Sulfur Addition:** To the stirring solution, add elemental sulfur (1.1 equivalents) in one portion.
- **Reaction Conditions:** Heat the reaction mixture to a temperature between 50-80°C and maintain for a period of 2-6 hours. The progress of the reaction should be monitored by Thin Layer Chromatography (TLC).
- **Work-up:** Upon completion, cool the reaction mixture to room temperature. The product may precipitate out of the solution. If so, it can be collected by filtration.
- **Purification:** The crude product is often purified by recrystallization from a suitable solvent such as ethanol or ethyl acetate to yield the pure 2-aminothiophene derivative.

A more recent, environmentally friendly approach utilizes ball-milling technology, which can proceed under solvent-free conditions with high yields and short reaction times.<sup>[6]</sup>

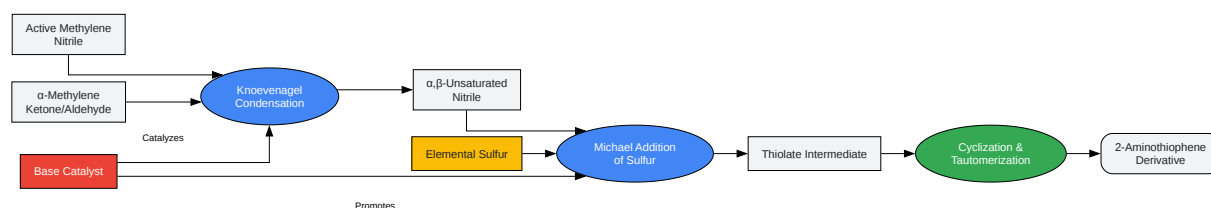
## Applications in Research and Drug Development

The 2-aminothiophene scaffold is recognized as a "privileged" structure in medicinal chemistry due to its presence in numerous compounds with diverse biological activities.[4] Derivatives of **2-Amino-4-methylthiophene-3-carbonitrile** are key intermediates in the synthesis of:

- **Therapeutic Agents:** These compounds serve as precursors for thieno[2,3-d]pyrimidines, which are core structures in molecules with potential antiviral, antimicrobial, anti-inflammatory, and anticancer properties.[3][4]
- **Materials Science:** Beyond pharmaceuticals, these derivatives have applications in the development of functional organic materials, including dyes for photovoltaic cells, organic semiconductors, and materials with non-linear optical properties.[4]

## Visualizing the Gewald Reaction Pathway

The following diagram illustrates the logical workflow of the Gewald reaction for the synthesis of 2-aminothiophenes.



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Caption: Logical workflow of the Gewald reaction for 2-aminothiophene synthesis.

## Safety and Handling

**2-Amino-4-methylthiophene-3-carbonitrile** is classified as hazardous. It is harmful if swallowed, inhaled, or in contact with skin.[1] It is known to cause serious eye irritation, skin irritation, and may cause respiratory irritation.[1] Appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat, should be worn when handling this chemical. All work should be conducted in a well-ventilated fume hood.

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